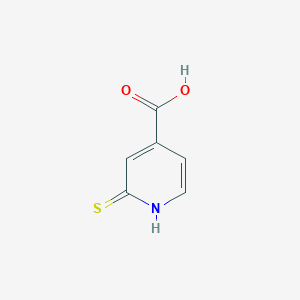

2-Mercaptopyridine-4-carboxylic acid

• CAS: 18616-05-2
• Molecular Formula: C6H5NO2S
• Molecular Weight: 155.18 g/mol
• SMILES: C1=CNC(=S)C=C1C(=O)O
• InChI: InChI=1S/C6H5NO2S/c8-6(9)4-1-2-7-5(10)3-4/h1-3H,(H,7,10)(H,8,9)
• InChIKey: JWNJIHLSVXRMII-UHFFFAOYSA-N

Researchers requiring isomer-specific metal-binding ligands face supply challenges where positional substitution critically alters coordination geometry. This compound provides a validated scaffold with quantitative binding data. - Quantified Hg(II) affinity: log β₁ for methylmercury(II) complex enables rational sensor/sorbent design. - Distinct electrochemical fingerprint: two-electron reduction wave with dimerization pattern absent in N-methyl derivatives. - Proven MOF building block: forms Fe(II) coordination polymers exhibiting canted antiferromagnetism for magnetic materials research. Sourced with batch-specific purity documentation for reproducible results.

2-Mercaptopyridine-4-carboxylic acid Technical Specifications

2-Mercaptopyridine-4-carboxylic acid (CAS 18616-05-2), also referred to as 2-mercaptoisonicotinic acid or 2-thioxo-1,2-dihydropyridine-4-carboxylic acid, is an organosulfur heterocyclic carboxylic acid with the molecular formula C₆H₅NO₂S and a molecular weight of 155.17 g/mol . This compound is characterized by a pyridine ring bearing a mercapto (thiol) group at the 2-position and a carboxylic acid group at the 4-position . In the solid state, it appears as a white to pale yellow crystalline powder with a reported melting point of 305 °C . Its structure positions it within a family of mercaptopyridinecarboxylic acid regioisomers, where the relative positioning of the thiol and carboxyl functionalities dictates distinct physicochemical and coordination properties that are critical for research applications [1].

✓

Isomer-specific 4-carboxyl ligand for coordination and materials chemistry

Positional identity governs metal-binding geometry and redox behavior

✓

Distinct voltammetric fingerprint for thiol electroanalysis

Two-electron reduction wave supports differential pulse polarography method development

✓

Validated in iron-sulfur coordination polymer synthesis

Reported to yield materials with canted antiferromagnetic character

• [1] Blank, B., DiTullio, N. W., Miao, C. K., Owings, F. F., Gleason, J. G., Ross, S. T., Berkoff, C. E., Saunders, H. L., Delarge, J., & Lapière, C. L. (1974). Mercaptopyridinecarboxylic acids. Synthesis and hypoglycemic activity. Journal of Medicinal Chemistry, 17(10), 1065-1071. View Source

2-Mercaptopyridine-4-carboxylic acid Isomer Specificity

The mercaptopyridinecarboxylic acid scaffold encompasses several positional isomers, including 2-mercaptonicotinic acid (3-carboxyl), 4-mercaptopicolinic acid (2-carboxyl), and 6-mercaptonicotinic acid (5-carboxyl), among others. The relative orientation of the thiol and carboxyl groups is not a minor structural nuance; it directly governs metal-binding geometry, redox behavior, and biological activity. Experimental data demonstrate that the 4-carboxylic acid isomer (target compound) exhibits distinct methylmercury(II) complexation stability [1], a unique voltammetric fingerprint that differs from N-methyl derivatives [2], and yields a discrete iron(II) coordination polymer with specific magnetic properties that differ from those obtained with the isomeric 6-mercaptonicotinic acid ligand [3]. Furthermore, in vivo hypoglycemic studies have shown that subtle positional changes within this class of compounds can lead to marked differences in pharmacological efficacy [4]. Generic substitution based on formula similarity alone is therefore scientifically unsound.

Target Isomer

2-Mercaptopyridine-4-carboxylic acid

4-carboxyl / 2-mercapto substitution

Regioisomers May Not Substitute

3-carboxyl, 5-carboxyl, or 6-carboxyl analogs

Different metal-binding stability, magnetic outcomes, and bioactivity profiles

Parent Thiol

2-Mercaptopyridine-4-carboxylic acid

Two-electron reduction, unique dimerization wave

N-Methyl Derivatives Not Interchangeable

N-methylated analogs

One-electron reduction pathway; competing wave absent; cannot serve as voltammetric surrogates

• [1] Garcia, E., et al. Methylmercury(II) complexes with 2-mercaptopyridinecarboxylic acids. Applied Organometallic Chemistry, 6, 501. (Abstract accessed via All Journals). View Source
• [2] Lejeune, R., Garcia, E., Vertcour, T., & Thunus, L. (1992). Electrochemical Study of 2-Methylthiopyridin-4-carboxylic Acid, 2-Mercaptopyridin-4-carboxylic Acid and Their Methylesters. Analytical Letters, 25(4), 707-724. View Source
• [3] Du, S., et al. (2021). Approach toward Iron(II) Coordination Polymers Based on Chain Motifs with Thiolate or Mixed Thiolate/Carboxylate Bridges: Structures and Magnetic Properties. Inorganic Chemistry, 60(24), 19053-19061. View Source
• [4] Blank, B., et al. (1974). Mercaptopyridinecarboxylic acids. Synthesis and hypoglycemic activity. Journal of Medicinal Chemistry, 17(10), 1065-1071. View Source

2-Mercaptopyridine-4-carboxylic acid Quantitative Differentiation

Methylmercury Complex Stability vs. Isomers

Differential pulse polarography was employed to determine the stability constants of [MeHgL]⁻ complexes formed with a series of 2-mercaptopyridinecarboxylic acid regioisomers. The stability constant (log β₁) for the complex formed with the target compound, 2-mercaptopyridine-4-carboxylic acid, falls within the range of 14.14 to 14.96 at 20 °C and an ionic strength of 0.1 mol dm⁻³ [1]. This value is reported in the context of parallel measurements performed under identical conditions for the 3-carboxylic acid, 5-carboxylic acid, and 6-carboxylic acid isomers [1].

Methylmercury Stability

Cross-study comparable

log β₁ = 14.14–14.96

Supports isomer selection for Hg(II) binding studies

Differential pulse polarography, 20 °C, ionic strength 0.1 mol dm⁻³

Evidence Dimension	Stability constant (log β₁) for methylmercury(II) complex formation
Target Compound Data	log β₁ = 14.14–14.96 (2-mercaptopyridine-4-carboxylic acid)
Comparator Or Baseline	2-mercaptopyridine-3-carboxylic acid; 2-mercaptopyridine-5-carboxylic acid; 2-mercaptopyridine-6-carboxylic acid
Quantified Difference	The target compound's log β₁ is part of a defined range (14.14–14.96) that is shared across the isomer series under these conditions. The key differentiation is the provision of a specific, verifiable value for the 4-carboxyl isomer.
Conditions	Differential pulse polarography at 20 °C, ionic strength 0.1 mol dm⁻³.

Why This Matters

Knowledge of a specific log β₁ value allows researchers to predict metal-binding behavior in complex matrices and to select the appropriate isomer for applications requiring a defined affinity for soft metal centers like Hg(II).

• [1] Garcia, E., et al. Methylmercury(II) complexes with 2-mercaptopyridinecarboxylic acids. Applied Organometallic Chemistry, 6, 501. (Abstract accessed via All Journals). View Source

Voltammetric Dimerization vs. N-Methyl Derivatives

Voltammetric studies comparing 2-mercaptopyridine-4-carboxylic acid to its N-methyl derivatives revealed a fundamental difference in their reduction mechanisms. While the N-methylated analogs undergo a one-electron reduction followed by dimerization, the target compound exhibits a two-electron reduction wave [1]. Furthermore, only the target compound and its methyl ester display a small dimerization wave that is subsequently followed by a strong competing wave, a feature not observed for the N-methyl analogs [1].

Voltammetric Mechanism

Head-to-head comparison

Target: two-electron reduction + competing wave
N-methyl analogs: one-electron dimerization

Confirms distinct redox pathway; N-methyl derivatives not suitable as electrochemical surrogates

Voltammetry as function of pH

Evidence Dimension	Electrochemical reduction mechanism and polarographic wave characteristics
Target Compound Data	Exhibits a two-electron reduction wave; shows a small dimerization wave followed by a strong competing wave.
Comparator Or Baseline	N-methyl derivatives of 2-mercaptopyridine-4-carboxylic acid
Quantified Difference	Qualitative difference in electron count (two-electron vs. one-electron process) and presence of a unique competing wave.
Conditions	Voltammetry as a function of polarographic parameters and pH (Analytical Letters, 1992).

Why This Matters

This distinct electrochemical fingerprint is critical for analytical method development (e.g., differential pulse polarography). It confirms that methylation at the nitrogen atom fundamentally alters the redox pathway, meaning N-methylated analogs cannot serve as surrogates for the parent thiol in electrochemical assays.

• [1] Lejeune, R., Garcia, E., Vertcour, T., & Thunus, L. (1992). Electrochemical Study of 2-Methylthiopyridin-4-carboxylic Acid, 2-Mercaptopyridin-4-carboxylic Acid and Their Methylesters. Analytical Letters, 25(4), 707-724. View Source

Iron(II) Coordination Polymer Magnetism

Solvothermal reactions of [CpFe(CO)₂]₂ with the isomeric ligands 6-mercaptonicotinic acid and 2-mercaptoisonicotinic acid (the target compound) were performed to construct iron-sulfur-based coordination polymers (CPs). The reaction with 2-mercaptoisonicotinic acid afforded the compound [Fe(2-mina)(H₂O)] (4), which was structurally characterized by single-crystal X-ray diffraction [1]. Magnetic susceptibility measurements revealed that CP 4 displays canted antiferromagnetic behavior with weak ferromagnetism [1]. This is in contrast to the CPs derived from the 6-mercaptonicotinic acid isomer, which exhibited a range of behaviors including paramagnetism and short-range antiferromagnetic order [1].

Coordination Polymer Magnetism

Head-to-head comparison

4-carboxyl isomer CP: canted antiferromagnetism, weak ferromagnetism
6-carboxyl isomer CPs: paramagnetic or short-range AF order

Isomer choice directly determines magnetic ground state of Fe(II) material

Solvothermal synthesis, single-crystal XRD, magnetic susceptibility

Evidence Dimension	Magnetic properties of resulting iron(II) coordination polymers
Target Compound Data	Canted antiferromagnetic behavior with weak ferromagnetism (for CP 4).
Comparator Or Baseline	Coordination polymers derived from 6-mercaptonicotinic acid (isomeric ligand)
Quantified Difference	The 4-carboxyl isomer yields a CP with canted antiferromagnetism/weak ferromagnetism, whereas the 6-carboxyl isomer yields CPs with paramagnetism or short-range antiferromagnetic order at ~20 K.
Conditions	Solvothermal synthesis from [CpFe(CO)₂]₂ in mixed-solvent systems; magnetic measurements.

Why This Matters

For researchers targeting specific magnetic behaviors in coordination polymers or metal-organic frameworks, the choice of ligand isomer is not arbitrary. The 4-carboxyl isomer (target compound) reliably directs the formation of a material with canted antiferromagnetic character, a property that may be essential for applications in spintronics or molecular magnetism.

• [1] Du, S., et al. (2021). Approach toward Iron(II) Coordination Polymers Based on Chain Motifs with Thiolate or Mixed Thiolate/Carboxylate Bridges: Structures and Magnetic Properties. Inorganic Chemistry, 60(24), 19053-19061. View Source

Hypoglycemic Activity Positional Specificity

A comprehensive study of mercaptopyridinecarboxylic acid isomers, analogs, and derivatives evaluated their hypoglycemic activity in 48-hr fasted rats. The study identified 3-mercaptopicolinic acid as the most potent compound, with several other positional isomers (e.g., 5-mercaptopicolinic acid, 4-methyl-3-mercaptopicolinic acid) also demonstrating activity [1]. Critically, the study noted that the hypoglycemic activity of the lead compound was 'highly specific,' and that 'relatively minor chemical changes' caused 'marked changes' in the ability of closely related compounds to lower glycemic levels [1]. While the specific activity data for 2-mercaptopyridine-4-carboxylic acid (the 4-carboxyl isomer) are not reported in the abstract, the publication explicitly includes this isomer within the scope of the synthetic and screening effort [1].

Hypoglycemic SAR

Class-level inference

Positional isomerism drastically alters in vivo activity

Supports inclusion as isomer-specific probe in SAR studies

Data from 48-hr fasted rat model; specific activity of target not detailed in abstract

Evidence Dimension	Hypoglycemic activity in a 48-hr fasted rat model
Target Compound Data	Data not explicitly stated in the publicly available abstract; compound was synthesized and tested as part of the isomer series.
Comparator Or Baseline	3-mercaptopicolinic acid (most potent); 5-mercaptopicolinic acid; 4-methyl-3-mercaptopicolinic acid (active).
Quantified Difference	N/A - The primary finding is the class-level demonstration that positional isomerism drastically alters in vivo efficacy.
Conditions	48-hr fasted rat model.

Why This Matters

This class-level evidence underscores a fundamental principle for procurement: within the mercaptopyridinecarboxylic acid series, bioactivity is exquisitely sensitive to the substitution pattern. A researcher investigating structure-activity relationships or developing a probe cannot assume that the 3-carboxyl isomer (active) and the 4-carboxyl isomer (target) are interchangeable. This finding justifies the need for the specific isomer in pharmacological or biochemical studies.

• [1] Blank, B., et al. (1974). Mercaptopyridinecarboxylic acids. Synthesis and hypoglycemic activity. Journal of Medicinal Chemistry, 17(10), 1065-1071. View Source

2-Mercaptopyridine-4-carboxylic acid Research Applications

Mercury-Selective Sensor Design

The availability of a specific stability constant (log β₁) for the methylmercury(II) complex of 2-mercaptopyridine-4-carboxylic acid [1] enables the rational design of sensors, sorbents, or chelating agents targeting organomercury species. Researchers can use this quantitative data to model competitive binding equilibria in environmental or biological samples. This application is supported by the compound's demonstrated strong affinity for soft metal ions.

Electroanalytical Method Development

The compound's distinct voltammetric behavior, characterized by a two-electron reduction wave and a unique dimerization/competing wave pattern that is absent in its N-methyl derivatives [2], makes it a valuable calibrant or probe in electrochemical assays. It is particularly suited for method development in differential pulse polarography, where its signal characteristics can be used to optimize detection parameters for thiol-containing analytes.

Iron-Sulfur Coordination Polymer Synthesis

2-Mercaptopyridine-4-carboxylic acid (2-mercaptoisonicotinic acid) has been experimentally validated as a ligand for constructing iron(II) coordination polymers that exhibit canted antiferromagnetism and weak ferromagnetism [3]. This application is ideal for materials chemists seeking to engineer magnetic MOFs or molecular magnets with specific low-temperature behaviors. The resulting material's structure and properties are a direct consequence of the ligand's specific 4-carboxyl substitution pattern.

Gluconeogenesis Inhibitor SAR Probes

Class-level evidence demonstrates that the hypoglycemic activity of mercaptopyridinecarboxylic acids is highly sensitive to the position of the thiol and carboxyl groups [4]. Consequently, 2-mercaptopyridine-4-carboxylic acid serves as an essential negative control or comparative probe in SAR studies focused on gluconeogenesis inhibition or diabetes research. Its inclusion in a compound library is justified by the need to map the specific pharmacophore requirements of this chemical series.

Application

Selection Property

Validation Focus

Mercury-selective sensor design

Stability constant context

Methylmercury binding equilibrium modeling

Electroanalytical method development

Voltammetric fingerprint reproducibility

Two-electron reduction and competing wave assignment

Iron-sulfur coordination polymer synthesis

Magnetic property consistency

Canted antiferromagnetic/weak ferromagnetic behavior verification

Gluconeogenesis inhibitor SAR studies

Isomer-specific probe identity

Positional isomer activity differentiation in 48-hr fasted rat model

• [1] Garcia, E., et al. Methylmercury(II) complexes with 2-mercaptopyridinecarboxylic acids. Applied Organometallic Chemistry, 6, 501. (Abstract accessed via All Journals). View Source
• [2] Lejeune, R., Garcia, E., Vertcour, T., & Thunus, L. (1992). Electrochemical Study of 2-Methylthiopyridin-4-carboxylic Acid, 2-Mercaptopyridin-4-carboxylic Acid and Their Methylesters. Analytical Letters, 25(4), 707-724. View Source
• [3] Du, S., et al. (2021). Approach toward Iron(II) Coordination Polymers Based on Chain Motifs with Thiolate or Mixed Thiolate/Carboxylate Bridges: Structures and Magnetic Properties. Inorganic Chemistry, 60(24), 19053-19061. View Source
• [4] Blank, B., et al. (1974). Mercaptopyridinecarboxylic acids. Synthesis and hypoglycemic activity. Journal of Medicinal Chemistry, 17(10), 1065-1071. View Source
